

4-(4-bromo-2-methylphenyl)morpholine molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Bromo-2-methylphenyl)morpholine

Cat. No.: B568920

[Get Quote](#)

An In-depth Technical Guide to 4-(4-bromo-2-methylphenyl)morpholine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and available data for the chemical compound **4-(4-bromo-2-methylphenyl)morpholine**. Due to the nature of this compound as a specialized research chemical, some physicochemical and biological data are not extensively published. In such instances, information from closely related analogs is provided for comparative purposes.

Molecular Structure and Identification

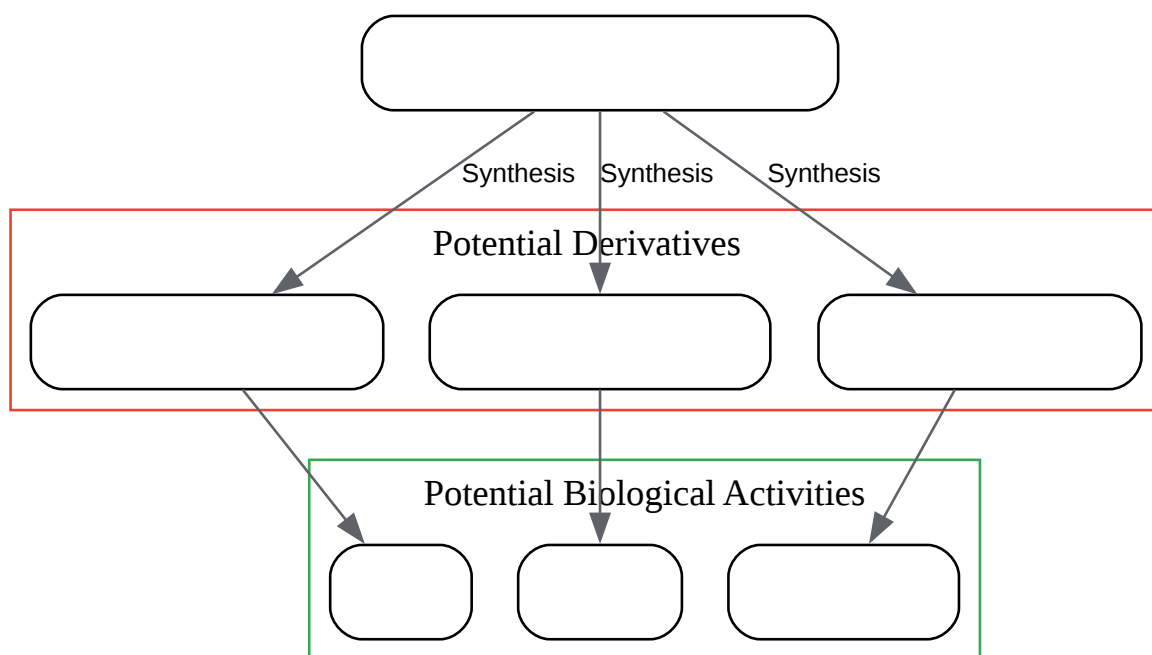
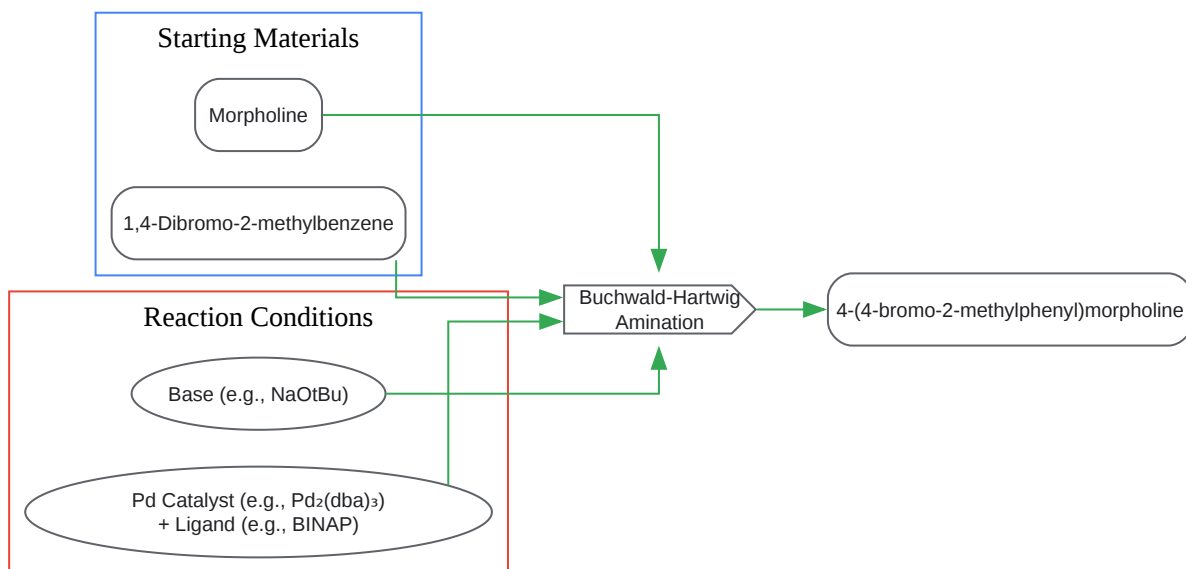
4-(4-bromo-2-methylphenyl)morpholine is a substituted aromatic morpholine derivative. The core structure consists of a morpholine ring attached via its nitrogen atom to a phenyl ring. The phenyl group is further substituted with a bromine atom at the para-position (position 4) and a methyl group at the ortho-position (position 2) relative to the morpholine substituent.

Molecular Formula: C₁₁H₁₄BrNO

Canonical SMILES: CC1=C(C=CC(=C1)Br)N2CCOCC2

InChI: InChI=1S/C11H14BrNO/c1-9-8-10(12)2-3-11(9)13-4-6-14-7-5-13/h2-3,8H,4-7H2,1H3

Below is a diagram illustrating the two-dimensional chemical structure of **4-(4-bromo-2-methylphenyl)morpholine**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [4-(4-bromo-2-methylphenyl)morpholine molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568920#4-4-bromo-2-methylphenyl-morpholine-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com